

# Physical properties of 1,2,3,6-Tetrahydropyridine (boiling point, melting point)

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## Compound of Interest

Compound Name: 1,2,3,6-Tetrahydropyridine

Cat. No.: B147620

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## Physical Properties of 1,2,3,6-Tetrahydropyridine: A Technical Guide

This guide provides a comprehensive overview of the key physical properties of **1,2,3,6-tetrahydropyridine**, specifically its boiling and melting points. The information is intended for researchers, scientists, and professionals in the field of drug development who require precise data and methodologies for their work with this compound.

### Core Physical Properties

**1,2,3,6-Tetrahydropyridine** is a cyclic amine with established physical parameters that are critical for its handling, storage, and application in various chemical syntheses.

### Data Summary

The boiling and melting points of **1,2,3,6-tetrahydropyridine** are summarized in the table below. These values have been consistently reported across various chemical data sources.

Physical Property	Value	Units
Boiling Point	108	°C[1][2][3][4]
Melting Point	-48	°C[1][2][3][4]

## Experimental Determination of Physical Properties

The determination of accurate boiling and melting points is fundamental to characterizing a chemical compound. Standard laboratory procedures are employed to ascertain these values.

### Experimental Protocol: Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this occurs over a narrow temperature range.<sup>[5]</sup><sup>[6]</sup><sup>[7]</sup> The presence of impurities typically leads to a depression and broadening of the melting point range.<sup>[7]</sup> A common method for determining the melting point involves a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the solid compound is finely powdered and packed into a capillary tube to a height of 1-2 mm.<sup>[5]</sup><sup>[8]</sup> The tube is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp apparatus, and heated.<sup>[5]</sup><sup>[7]</sup> The apparatus is equipped with a thermometer and a viewing lens to observe the sample.<sup>[7]</sup>
- **Heating and Observation:** The sample is heated gradually, and the temperature is monitored closely.<sup>[7]</sup> A slower heating rate ensures a more accurate measurement.<sup>[7]</sup>
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded.<sup>[5]</sup> The melting point is reported as the range between T1 and T2.

### Experimental Protocol: Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to change into a vapor.<sup>[5]</sup><sup>[6]</sup>

Methodology:

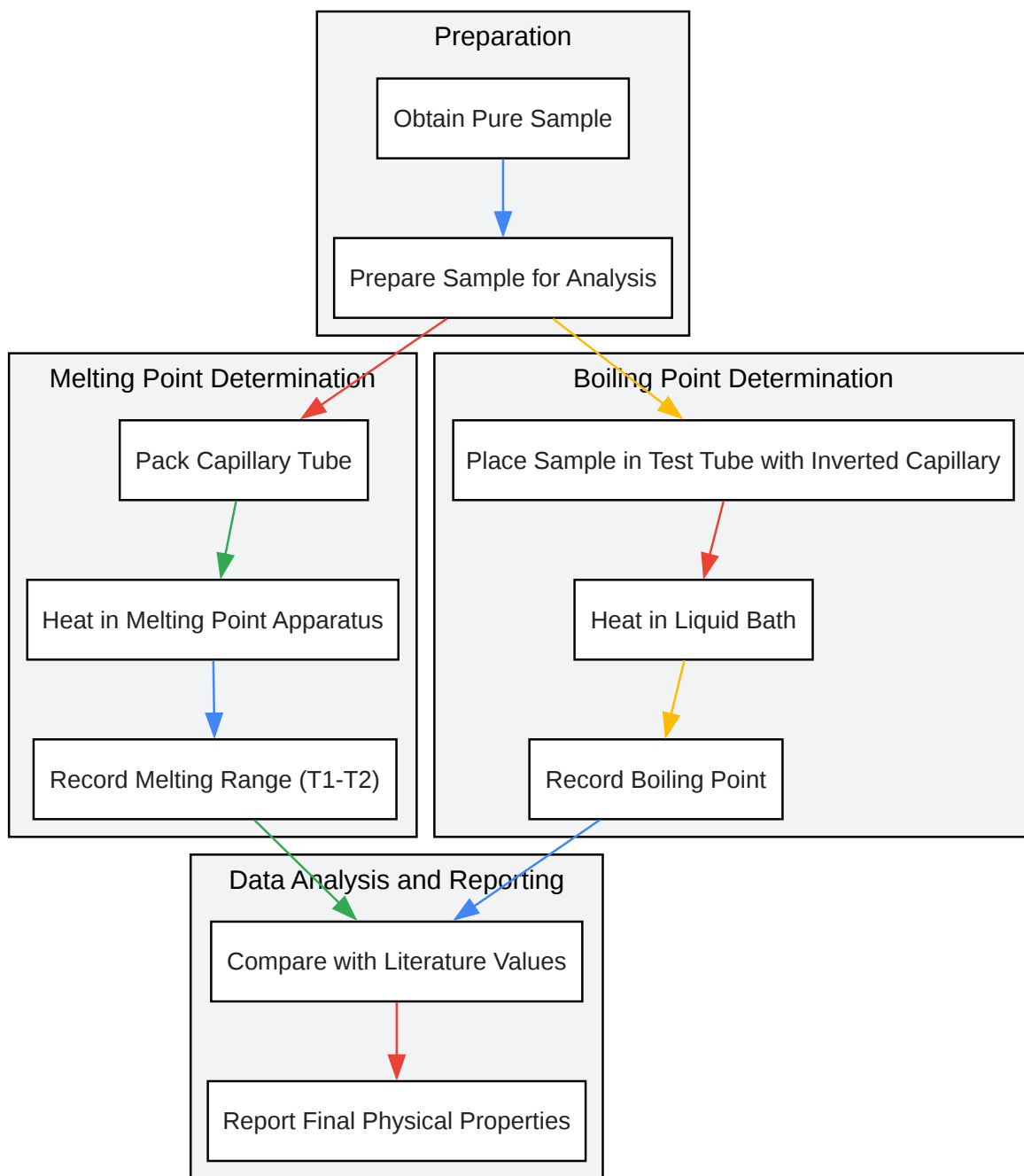
- **Sample Preparation:** A small volume of the liquid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged

in the liquid.

- **Apparatus Setup:** The test tube is attached to a thermometer and heated in a liquid bath, often using an oil bath for uniform heat distribution.<sup>[6][8]</sup>
- **Heating and Observation:** The apparatus is heated slowly. As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is reached when a continuous stream of bubbles emerges from the capillary tube.
- **Data Recording:** The heat source is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Workflow for Physical Property Determination

The logical flow for determining the physical properties of a chemical substance like **1,2,3,6-tetrahydropyridine** is outlined in the diagram below. This workflow ensures accurate and reproducible results.



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Caption: Experimental workflow for determining the boiling and melting points of a chemical substance.

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